

The Strategic Utility of 3-(Cyclopentylamino)propionitrile in Modern Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *3-(Cyclopentylamino)propionitrile*

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Introduction: A Versatile Building Block for Complex Molecules

In the landscape of contemporary organic synthesis, the strategic incorporation of unique structural motifs is paramount in the design and construction of novel molecular architectures, particularly within the realm of medicinal chemistry. **3-(Cyclopentylamino)propionitrile**, a secondary aminonitrile, has emerged as a valuable synthon, offering a unique combination of a flexible cyclopentyl group and a reactive propionitrile moiety. This application note provides a comprehensive overview of the synthesis and potential applications of this versatile building block, with a particular focus on its role as a key intermediate in the synthesis of targeted therapeutics such as Janus kinase (JAK) inhibitors.

Physicochemical Properties

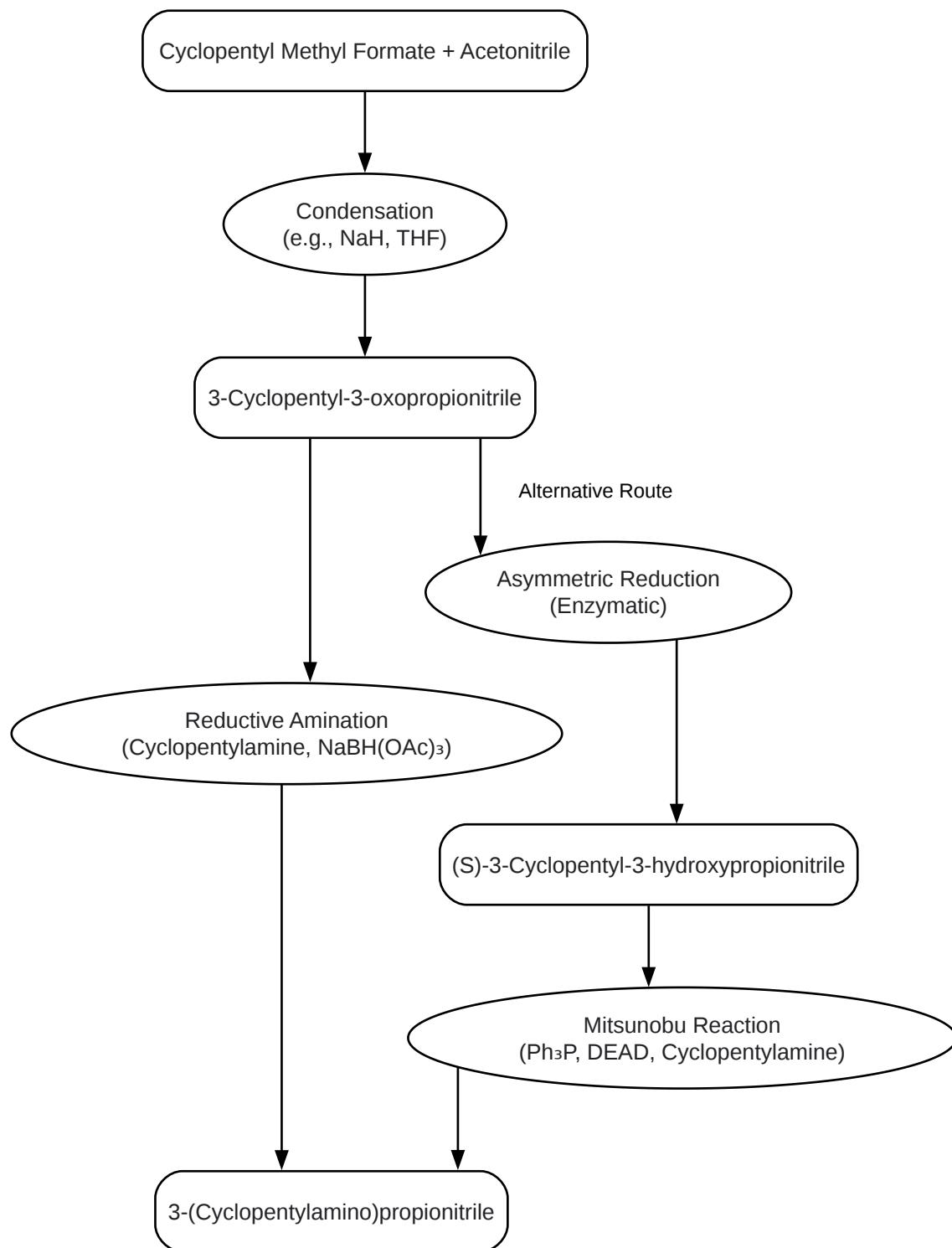
A clear understanding of the physical and chemical properties of **3-(Cyclopentylamino)propionitrile** is essential for its effective use in synthesis.

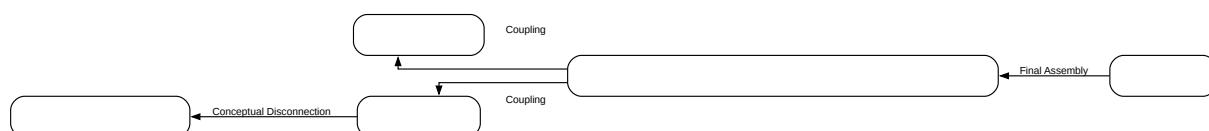
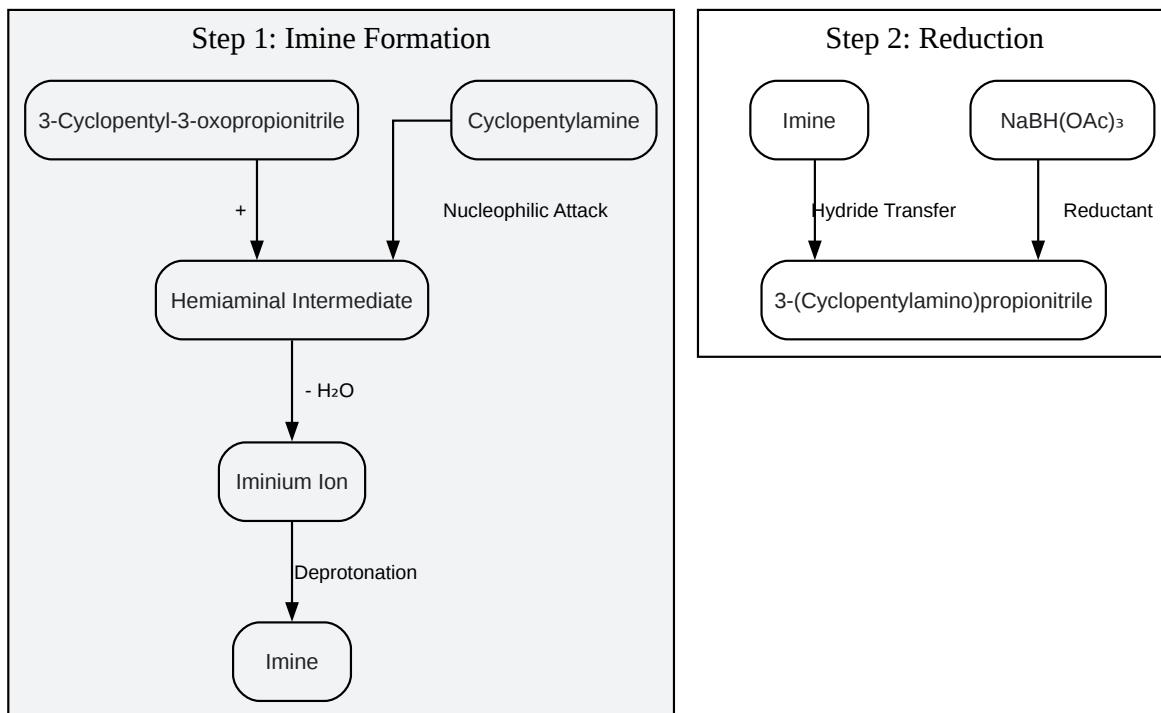
Property	Value
CAS Number	1074-63-1
Molecular Formula	C ₈ H ₁₄ N ₂
Molecular Weight	138.21 g/mol
Appearance	Colorless to pale yellow liquid
Boiling Point	265.8 °C at 760 mmHg
Purity	Typically >98%

Synthetic Pathways to 3-(Cyclopentylamino)propionitrile

While not extensively documented as a final product in many synthetic routes, a plausible and efficient synthesis of **3-(Cyclopentylamino)propionitrile** can be devised based on established methodologies for the preparation of related β -aminonitriles. A highly effective approach involves the reductive amination of a β -ketonitrile precursor, 3-cyclopentyl-3-oxopropionitrile. This precursor is accessible through the condensation of cyclopentyl methyl formate and acetonitrile^[1]^[2].

Workflow for the Synthesis of 3-(Cyclopentylamino)propionitrile





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References

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- 2. CN104496904B - Synthesis method of ruxolitinib intermediate - Google Patents [patents.google.com]
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